

4,5-Dimethoxy-2-methylaniline CAS number 41864-45-3

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Compound of Interest

Compound Name: 4,5-Dimethoxy-2-methylaniline

CAS No.: 41864-45-3

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An In-Depth Technical Guide to **4,5-Dimethoxy-2-methylaniline** (CAS: 41864-45-3)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of **4,5-Dimethoxy-2-methylaniline** (CAS No. 41864-45-3), a substituted aniline derivative with significant potential as a building block in synthetic chemistry. Its unique substitution pattern, featuring electron-donating methoxy groups and a methyl group, makes it a valuable precursor for the development of complex molecules. This guide details its physicochemical properties, outlines a representative synthetic protocol and methods for spectroscopic characterization, discusses its applications in pharmaceutical and materials science research, and provides essential safety and handling information. The content is structured to provide not just data, but also the scientific rationale behind experimental procedures, empowering researchers to effectively utilize this versatile compound.

Core Chemical Identity and Properties

4,5-Dimethoxy-2-methylaniline, also known as 2-Methyl-4,5-dimethoxyaniline, is an aromatic amine whose utility is defined by the interplay of its functional groups.[1] The amino group serves as a primary nucleophile and a handle for a vast array of chemical transformations, while the methoxy and methyl groups modulate the electronic properties and steric environment of the benzene ring.

Molecular Structure

The arrangement of substituents on the aniline core is critical to its reactivity and the geometry of its derivatives.

Caption: 2D Structure of **4,5-Dimethoxy-2-methylaniline**.

Physicochemical Data

A summary of key physical and chemical properties is essential for experimental design, including solvent selection, reaction temperature, and purification methods.

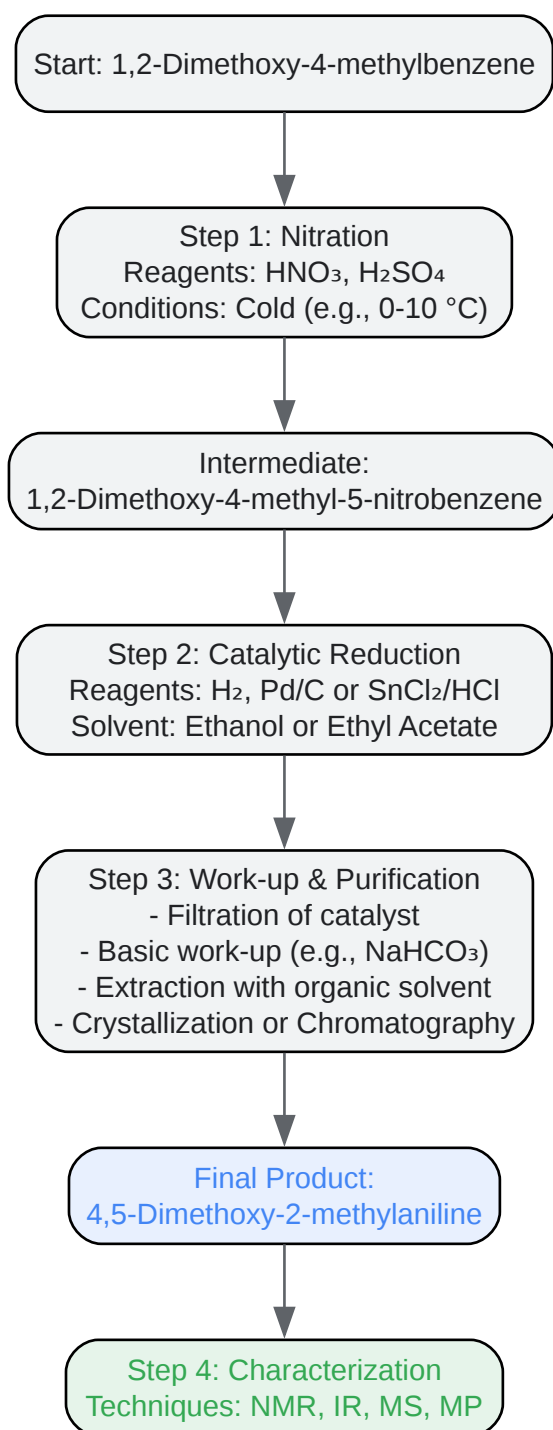
Property	Value	Source(s)
CAS Number	41864-45-3	[1]
Molecular Formula	C ₉ H ₁₃ NO ₂	[2][3]
Molecular Weight	167.21 g/mol	[4]
Appearance	Yellow to brown solid	[5]
Melting Point	108-110 °C	[6]
Boiling Point	283.7 ± 35.0 °C (Predicted)	[5]
Density	1.071 ± 0.06 g/cm ³ (Predicted)	[4][5]
pKa	4.63 ± 0.10 (Predicted)	[5]
Solubility	Slightly soluble in water (4.3 g/L at 25 °C, Calculated)	[1]
SMILES	<chem>CC1=CC(=C(C=C1N)OC)OC</chem>	[3][7]
InChIKey	BLAYBVPASDNLJM-UHFFFAOYSA-N	[3]

Synthesis and Characterization

While **4,5-Dimethoxy-2-methylaniline** is commercially available, understanding its synthesis is crucial for researchers interested in creating novel analogs or isotopically labeled versions. A common and effective method for preparing anilines is the catalytic reduction of the corresponding nitroaromatic compound.

Proposed Synthetic Workflow

The synthesis can be logically broken down into two primary stages: nitration of the commercially available 1,2-dimethoxy-4-methylbenzene, followed by the selective reduction of the nitro group.



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Caption: Proposed workflow for the synthesis of **4,5-Dimethoxy-2-methylaniline**.

Experimental Protocol: Catalytic Reduction

This protocol describes the reduction of 1,2-Dimethoxy-4-methyl-5-nitrobenzene, a plausible precursor. The causality for this choice rests on the high efficiency and clean conversion offered by catalytic hydrogenation for nitro group reduction, a standard procedure in organic synthesis.[8][9]

Objective: To synthesize **4,5-Dimethoxy-2-methylaniline** via the reduction of its nitro precursor.

Materials:

- 1,2-Dimethoxy-4-methyl-5-nitrobenzene (1.0 eq)
- 10% Palladium on Carbon (Pd/C) (approx. 5-10 mol%)
- Ethanol (or Ethyl Acetate) as solvent
- Hydrogen (H₂) gas
- Celite® for filtration
- Saturated sodium bicarbonate (NaHCO₃) solution
- Dichloromethane (or Ethyl Acetate) for extraction
- Anhydrous magnesium sulfate (MgSO₄)
- Parr hydrogenation apparatus or similar pressure vessel

Procedure:

- Vessel Preparation: Charge a pressure-resistant reaction vessel (e.g., Parr bottle) with 1,2-Dimethoxy-4-methyl-5-nitrobenzene and the solvent (e.g., ethanol).
- Catalyst Addition: Carefully add 10% Pd/C to the solution under an inert atmosphere (e.g., nitrogen or argon). Rationale: Adding the catalyst under inert gas prevents pre-saturation with atmospheric oxygen and reduces the risk of ignition, as dry Pd/C can be pyrophoric.

- **Hydrogenation:** Seal the vessel and connect it to the hydrogenation apparatus. Purge the system multiple times with hydrogen gas to remove all air. Pressurize the vessel with hydrogen (typically 2-4 atm).
- **Reaction Monitoring:** Agitate the mixture vigorously at room temperature. The reaction progress can be monitored by the cessation of hydrogen uptake or by thin-layer chromatography (TLC). The reaction is typically exothermic and may require initial cooling.
- **Catalyst Removal:** Upon completion, carefully vent the excess hydrogen and purge the vessel with an inert gas. Filter the reaction mixture through a pad of Celite® to remove the palladium catalyst. Rationale: Celite provides a fine filtration medium that prevents the small particles of carbon-supported catalyst from passing through, ensuring a clean filtrate. Rinse the pad with a small amount of the reaction solvent.
- **Work-up:** Concentrate the filtrate under reduced pressure. Redissolve the residue in an extraction solvent like dichloromethane. Wash the organic layer with saturated NaHCO_3 solution to neutralize any acidic residues, followed by brine.
- **Purification:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate in vacuo. The resulting crude solid can be purified by recrystallization (e.g., from ethanol/water or hexanes/ethyl acetate) to yield pure **4,5-Dimethoxy-2-methylaniline**.

Spectroscopic Characterization Protocol

Confirmation of the product's identity is a self-validating step, achieved through standard spectroscopic methods.^[10]

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Sample Preparation:** Dissolve 5-10 mg of the purified product in ~0.6 mL of deuterated chloroform (CDCl_3) or another suitable deuterated solvent.
- **^1H NMR Analysis:** Acquire the proton NMR spectrum. The expected signals (see Table 2) should be present with the correct chemical shift, integration, and splitting pattern. The disappearance of signals corresponding to the nitro-precursor confirms reaction completion.

- ^{13}C NMR Analysis: Acquire the carbon NMR spectrum. The number of unique carbon signals should match the molecular structure.

2. Infrared (IR) Spectroscopy:

- Sample Preparation: Prepare a sample as a KBr pellet or acquire the spectrum of the solid using an Attenuated Total Reflectance (ATR) accessory.
- Analysis: The IR spectrum should display characteristic absorption bands (see Table 3), particularly the N-H stretches of the primary amine, which are absent in the nitro-precursor. [\[10\]](#)

3. Mass Spectrometry (MS):

- Technique: Use Electron Impact (EI) or Electrospray Ionization (ESI) mass spectrometry.
- Analysis: The mass spectrum should show a molecular ion (M^+) or protonated molecular ion ($[\text{M}+\text{H}]^+$) peak corresponding to the calculated molecular weight (167.21). [\[3\]](#) The fragmentation pattern can provide further structural confirmation.

Predicted ^1H NMR Data (in CDCl_3)			
Assignment	Chemical Shift (δ , ppm)	Multiplicity	Integration
Aromatic H	~6.6	Singlet	1H
Aromatic H	~6.5	Singlet	1H
-NH ₂	~3.6 (broad)	Singlet	2H
-OCH ₃	~3.8	Singlet	3H
-OCH ₃	~3.7	Singlet	3H
Ar-CH ₃	~2.1	Singlet	3H

Predicted IR Spectroscopy Data

Functional Group	Characteristic Absorption (cm ⁻¹)
N-H Stretch (primary amine)	3400 - 3300 (two bands)
C-H Stretch (aromatic)	3100 - 3000
C-H Stretch (aliphatic)	2950 - 2850
C=C Stretch (aromatic)	1600 - 1450
C-O Stretch (aryl ether)	1275 - 1200
C-N Stretch	1340 - 1250

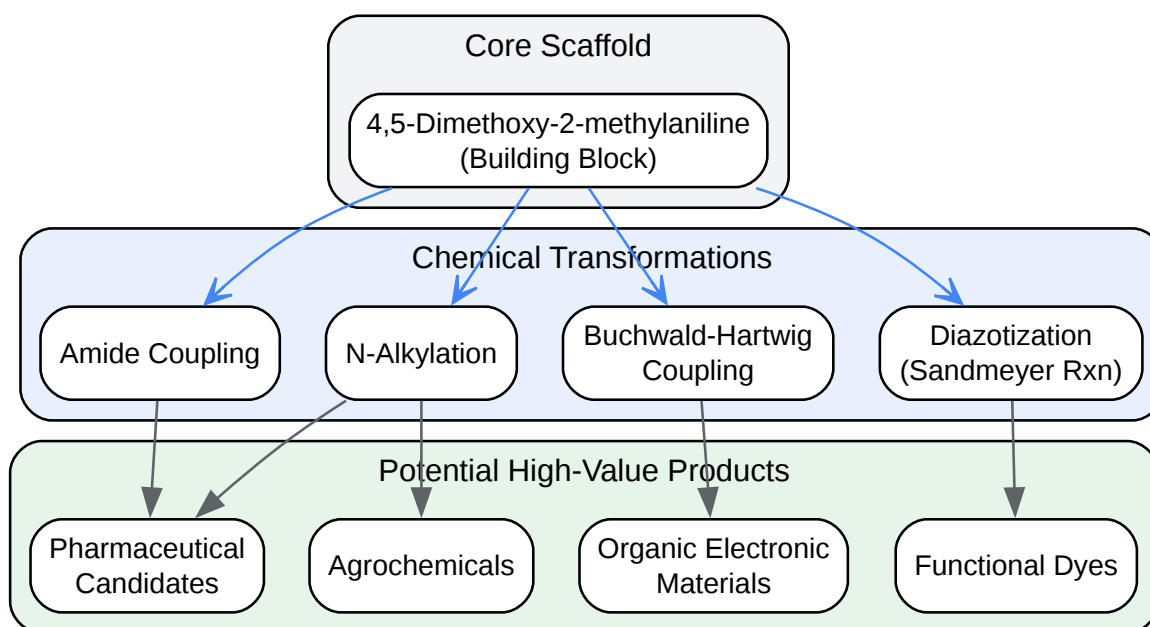
Applications in Research and Drug Development

4,5-Dimethoxy-2-methylaniline is primarily utilized as a chemical intermediate or building block.^[2] Its value lies in its capacity to introduce a specific, functionalized aromatic scaffold into larger, more complex molecules.

Role as a Synthetic Precursor

Aniline derivatives are foundational in many sectors, including pharmaceuticals, agrochemicals, and materials science.^{[2][11]} The specific substitution on this molecule offers several advantages:

- **Nucleophilicity:** The amino group is a potent nucleophile for forming amides, sulfonamides, and secondary/tertiary amines.
- **Directed Substitution:** The existing methoxy and methyl groups direct further electrophilic aromatic substitution to the remaining open position on the ring.
- **Property Tuning:** The electron-donating methoxy groups can modulate the electronic properties of resulting compounds, which is critical in materials science (e.g., for organic electronics) and for influencing the binding affinity of drug candidates.^[12]



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Caption: Role as a versatile building block in synthetic pathways.

Potential in Drug Discovery

While specific drugs derived from this exact molecule are not prominent in public literature, the substituted aniline motif is central to many therapeutic agents. For instance, related methoxy-aniline structures are precursors to compounds investigated as potent antimitotic agents that inhibit tubulin assembly, a key mechanism in cancer chemotherapy.[13] The methoxy groups can form critical hydrogen bonds in enzyme active sites, and the overall substitution pattern influences the molecule's ADME (Absorption, Distribution, Metabolism, and Excretion) properties. Researchers can leverage this scaffold to synthesize libraries of novel compounds for screening against various biological targets.

Safety, Handling, and Storage

Proper handling of **4,5-Dimethoxy-2-methylaniline** is essential due to its potential hazards.

GHS Hazard Information

The compound is classified with several hazards according to the Globally Harmonized System (GHS).^[3]^[6]

GHS Information	
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. ^[3] H315: Causes skin irritation. ^[3] H319: Causes serious eye irritation. ^[3] H335: May cause respiratory irritation. ^[3]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[4]

Recommended Handling and Storage

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.^[5] Store under an inert atmosphere and protect from light to prevent degradation.^[6]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Conclusion

4,5-Dimethoxy-2-methylaniline is a valuable and versatile chemical intermediate for advanced scientific research. Its well-defined structure provides a reliable platform for synthesizing a wide array of more complex molecules. By understanding its fundamental properties, synthetic routes, and safety requirements, researchers in pharmaceuticals, materials science, and organic chemistry can effectively harness its potential to drive innovation and discovery.

References

- Aaron Chemicals. (n.d.). 41864-45-3 | MFCD00130067 | **4,5-Dimethoxy-2-methylaniline**. Retrieved from Aaron Chemicals. [\[Link\]](#)
- 2a biotech. (n.d.). Product Detail: **4,5-DIMETHOXY-2-METHYLANILINE**. Retrieved from 2a biotech. [\[Link\]](#)
- PubChem. (n.d.). **4,5-Dimethoxy-2-methylaniline**. National Center for Biotechnology Information. Retrieved from PubChem. [\[Link\]](#)
- Max Planck Institute for Chemical Energy Conversion. (n.d.). Supporting Information. Retrieved from MPG.PuRe. [\[Link\]](#)
- PubChemLite. (n.d.). **4,5-dimethoxy-2-methylaniline** (C₉H₁₃NO₂). Retrieved from PubChemLite. [\[Link\]](#)
- PubChem. (n.d.). CID 161295061 | C₁₆H₂₂N₂O₂. National Center for Biotechnology Information. Retrieved from PubChem. [\[Link\]](#)
- Google Patents. (n.d.). US5041671A - Process for the preparation 4-chloro-2,5-dimethoxy-aniline.
- Royal Society of Chemistry. (2019). Supporting Information for N-Methylation of ortho-Substituted Aromatic Amines with Methanol Catalyzed by 2-Arylbenzo[d]oxazole NHC-Ir(III) Complexes. Retrieved from RSC. [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). 4-Methoxy-2-methylaniline: A Key Building Block for Advanced Materials and Organic Synthesis. Retrieved from Ningbo Inno Pharmchem. [\[Link\]](#)

- Tradeindia. (n.d.). Dimethoxyaniline Manufacturers, Suppliers, Dealers & Prices. Retrieved from Tradeindia. [[Link](#)]
- Google Patents. (n.d.). EP0347796A2 - Preparation process of 4-chloro-2,5-dimethoxy-aniline.
- Google Patents. (n.d.). EP0659736A1 - Process for the preparation of 4-methoxy-2,2',6'-trimethyldiphenylamine.
- SINFOO. (n.d.). **4,5-dimethoxy-2-methylaniline**. Retrieved from SINFOO. [[Link](#)]
- Georganics. (n.d.). 4-Methoxy-2-methylaniline - High purity. Retrieved from Georganics. [[Link](#)]
- Esselman, B. J., & Hill, N. J. (n.d.). CHEM 344/345 – Spectroscopy and Spectrometry in Organic Chemistry. University of Wisconsin-Madison. [[Link](#)]

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Sources

- 1. CAS # 41864-45-3, 4,5-Dimethoxy-2-methylaniline, 2-Methyl-4,5-dimethoxyaniline, NSC 105305 - chemBlink [chemblink.com]
- 2. 41864-45-3 | MFCD00130067 | 4,5-Dimethoxy-2-methylaniline [aaronchem.com]
- 3. 4,5-Dimethoxy-2-methylaniline | C9H13NO2 | CID 266585 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 41864-45-3 Cas No. | 4,5-Dimethoxy-2-methylaniline | Matrix Scientific [matrixscientific.com]
- 5. 4,5-DIMETHOXY-2-METHYLANILINE CAS#: 41864-45-3 [m.chemicalbook.com]
- 6. 4,5-Dimethoxy-2-methylaniline | 41864-45-3 [sigmaaldrich.com]
- 7. PubChemLite - 4,5-dimethoxy-2-methylaniline (C9H13NO2) [pubchemlite.lcsb.uni.lu]
- 8. US5041671A - Process for the preparation 4-chloro-2,5-dimethoxy-aniline - Google Patents [patents.google.com]

- 9. EP0347796A2 - Preparation process of 4-chloro-2,5-dimethoxy-aniline - Google Patents [patents.google.com]
- 10. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 11. echemi.com [echemi.com]
- 12. nbinno.com [nbinno.com]
- 13. benchchem.com [benchchem.com]
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